

# Application Notes:

## Naphthalene/Decahydronaphthalene System as a Liquid Organic Hydrogen Carrier (LOHC)

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### Compound of Interest

Compound Name: Hexahydronaphthalene

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## Introduction

Liquid Organic Hydrogen Carrier (LOHC) systems represent a promising technology for the safe and efficient storage and transportation of hydrogen.[1] This document focuses on the LOHC system based on the reversible hydrogenation of naphthalene. In this cycle, the hydrogen-lean form is naphthalene ( $C_{10}H_8$ ), which is hydrogenated to its hydrogen-rich form, decahydronaphthalene ( $C_{10}H_{18}$ ), also known as decalin. This process occurs via partially hydrogenated intermediates, including tetrahydronaphthalene (tetralin) and various isomers of **hexahydronaphthalene** and octahydronaphthalene.[2][3]

The naphthalene/decalin system offers a high gravimetric hydrogen storage capacity of approximately 7.3 wt%.[4] The hydrogen is stored via an exothermic catalytic hydrogenation reaction and released through an endothermic catalytic dehydrogenation process, allowing for a completely reversible cycle. Both naphthalene and decalin have physical properties that are compatible with existing liquid fuel infrastructure, making them attractive for large-scale applications.[4][5] While the primary application lies in the energy sector, the solvents, catalysts, and chemical transformations involved may be of interest to professionals in chemical and pharmaceutical synthesis for processes requiring controlled hydrogenation or dehydrogenation.

## LOHC Thermodynamic and Physicochemical Properties

The key performance indicators of the naphthalene/decalin LOHC system are summarized below. This data is essential for designing reactors and assessing the system's efficiency.

Table 1: Physicochemical Properties and Hydrogen Storage Capacity

Property	Naphthalene (H <sub>2</sub> -Lean)	Decahydronaphthalene (H <sub>2</sub> -Rich)	Reference
Chemical Formula	C <sub>10</sub> H <sub>8</sub>	C <sub>10</sub> H <sub>18</sub>	
Molar Mass	128.17 g/mol	138.25 g/mol	
State at STP	Solid	Liquid	[6]
Melting Point	~80 °C	-40 to -125 °C (isomer dependent)	[6]
Boiling Point	~218 °C	~187-196 °C (isomer dependent)	[4]
Gravimetric H <sub>2</sub> Capacity	-	7.3 wt%	[4]
Volumetric H <sub>2</sub> Capacity	-	~65 kg-H <sub>2</sub> /m <sup>3</sup>	[7]

## Catalytic Processes: Hydrogenation & Dehydrogenation

The storage (hydrogenation) and release (dehydrogenation) of hydrogen are catalytic processes requiring specific operating conditions and catalysts. The hydrogenation of naphthalene is a two-step reaction, first to tetralin and then to decalin.[2]

Table 2: Comparative Data for Hydrogenation of Naphthalene

Catalyst	Temperature (°C)	H <sub>2</sub> Pressure (bar)	k <sub>1</sub> (Naph. → Tet.)	k <sub>2</sub> (Tet. → Dec.)	Reference
5% Pd/Al <sub>2</sub> O <sub>3</sub>	250	40	0.069	0.224	<a href="#">[2]</a> <a href="#">[3]</a>
2% Pd/Al <sub>2</sub> O <sub>3</sub>	250	40	0.021	0.009	<a href="#">[2]</a>
1% Pd/Al <sub>2</sub> O <sub>3</sub>	250	40	0.008	0.002	<a href="#">[2]</a>
NiMo/Al <sub>2</sub> O <sub>3</sub>	250	40	0.005	0.001	<a href="#">[2]</a>
NiMoW (unsupported)	240	60	-	-	<a href="#">[8]</a>
NiMo/Al <sub>2</sub> O <sub>3</sub>	210 - 300	18	-	-	<a href="#">[9]</a>

Note: k<sub>1</sub> and k<sub>2</sub> are pseudo-first-order reaction rate constants.

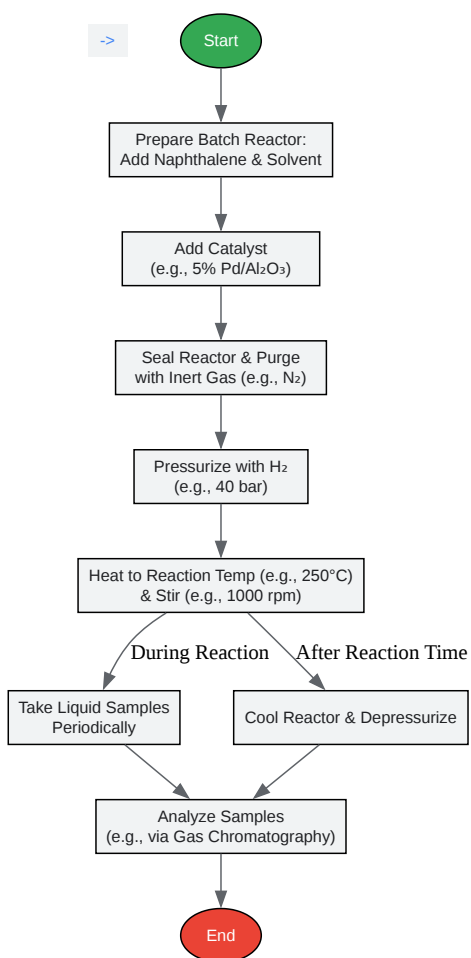
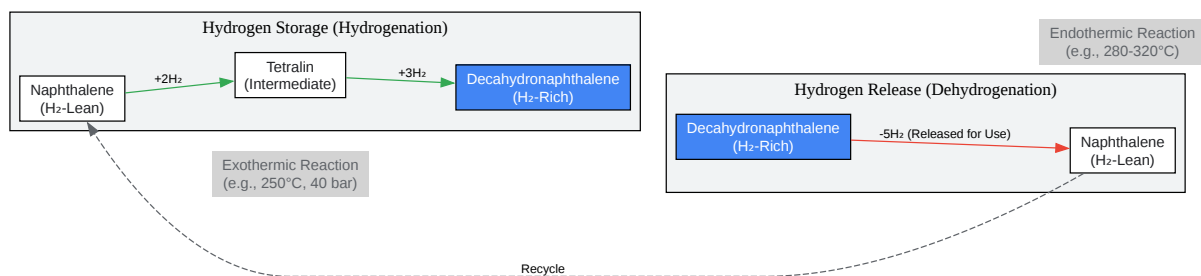
Table 3: Comparative Data for Dehydrogenation of Decahydronaphthalene

Catalyst	Temperature (°C)	Pressure	Key Finding	Reference
Pt/C	210	Atmospheric	High H <sub>2</sub> evolution rates in liquid-film state.	[4]
Pt/MCM-48	325	0.5 MPa	High decalin conversion.	[5]
Pd/C	320 - 400	Atmospheric	Release of pure H <sub>2</sub> (99.3–99.8 vol%).	[5]
Pt catalysts	300-340	Not specified	cis-decalin dehydrogenates more readily than trans-decalin.	[10]
Pd and Pt catalysts	High Temp	Not specified	Pt is more effective for decalin → tetralin; Pd is more effective for tetralin → naphthalene.	[11][12]

## Visualized Workflows and Processes

### Naphthalene/Decahydronaphthalene LOHC Cycle

The diagram below illustrates the reversible catalytic cycle for hydrogen storage and release using the naphthalene/decalin system.



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- To cite this document: BenchChem. [Application Notes: Naphthalene/Decahydronaphthalene System as a Liquid Organic Hydrogen Carrier (LOHC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12109599#using-hexahydronaphthalene-as-a-liquid-organic-hydrogen-carrier-lohc]

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